

# Material Safety Data Sheet (MSDS) for 2-Amino-5-fluoronicotinonitrile

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## *Compound of Interest*

Compound Name: 2-Amino-5-fluoronicotinonitrile

Cat. No.: B1286859

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## An In-Depth Technical Guide to 2-Amino-5-fluoronicotinonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, safety information, synthesis, and biological significance of **2-Amino-5-fluoronicotinonitrile**. The information is intended for professionals in research and development, particularly in the fields of medicinal chemistry and drug discovery.

## Material Safety Data Sheet (MSDS)

The following tables summarize the key safety and property data for **2-Amino-5-fluoronicotinonitrile**, compiled from publicly available Safety Data Sheets (SDS). It is imperative to consult the original SDS from your supplier before handling this compound.

## Physical and Chemical Properties

Property	Value	Source
CAS Number	801303-22-0	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> FN <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	137.12 g/mol	
Appearance	Solid, white powder	<a href="#">[1]</a>
Purity	≥95%	<a href="#">[1]</a>
Storage Temperature	Room temperature, keep in a dark place under an inert atmosphere.	<a href="#">[1]</a>

## Hazard Identification

Hazard Statement	Code	Description
Causes serious eye irritation	H319	<a href="#">[1]</a>
May cause an allergic skin reaction	H317	<a href="#">[1]</a>

## First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Skin Contact	Wash with plenty of soap and water.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
Ingestion	Wash out mouth with copious amounts of water for at least 15 minutes. Seek medical attention.

## Handling and Storage

Aspect	Recommendation
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Use only in a well-ventilated area. Wear protective gloves, protective clothing, and eye/face protection.
Storage	Keep container tightly closed in a dry and well-ventilated place. Store in a cool, dark place under an inert atmosphere.

## Personal Protective Equipment

Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields.
Skin Protection	Wear chemical-resistant gloves and laboratory clothing.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge.

# Experimental Protocols

While a specific, detailed, step-by-step synthesis protocol for **2-Amino-5-fluoronicotinonitrile** is not readily available in the public domain, a plausible synthetic route can be inferred from the preparation of its precursors and related compounds. The following protocol is a composite methodology based on the synthesis of similar structures.

## Synthesis of 2-Amino-5-fluoronicotinonitrile

This proposed synthesis involves the amination of a chlorinated precursor.

### Materials:

- 2-Chloro-5-fluoronicotinonitrile
- Aqueous ammonia (e.g., 28-30% solution)
- A suitable solvent (e.g., 1,4-dioxane or N,N-Dimethylformamide)
- Reaction vessel (pressure-rated if necessary)
- Magnetic stirrer and heating mantle
- Standard laboratory glassware for workup and purification
- Purification system (e.g., column chromatography)

### Methodology:

- Reaction Setup: In a suitable reaction vessel, dissolve 2-Chloro-5-fluoronicotinonitrile in the chosen solvent.
- Amination: Add an excess of aqueous ammonia to the solution. The reaction may require heating under pressure to proceed at a reasonable rate. The specific temperature and reaction time will need to be optimized, but a starting point could be heating at 100-150 °C for several hours.

- Reaction Monitoring: Monitor the progress of the reaction by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS), until the starting material is consumed.
- Workup: After the reaction is complete, cool the mixture to room temperature. If a precipitate has formed, it may be the desired product. The solvent can be removed under reduced pressure. The crude product can then be partitioned between an organic solvent (e.g., ethyl acetate) and water. The organic layer should be washed with brine, dried over anhydrous sodium sulfate, and concentrated.
- Purification: The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to yield pure **2-Amino-5-fluoronicotinonitrile**.
- Characterization: Confirm the identity and purity of the final product using techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Mass Spectrometry.

## Synthesis of 2-Aminonicotinonitrile Derivatives as Autophagy Inducers

The following protocol is adapted from the supplementary information of a study on novel 2-aminonicotinonitrile derivatives with autophagy-inducing activity. This provides a general method for the synthesis of derivatives from a 2-aminonicotinonitrile core structure.

### General Procedure for the Synthesis of 2-Aminonicotinonitrile Derivatives:

- A mixture of the starting 2-aminonicotinonitrile scaffold, an appropriate aldehyde or ketone, and a catalyst (e.g., piperidine or another suitable base) in a solvent such as ethanol or methanol is stirred at a specific temperature (e.g., room temperature or reflux) for a designated time.
- The progress of the reaction is monitored by TLC.
- Upon completion, the reaction mixture is cooled, and the resulting precipitate is collected by filtration, washed with a cold solvent (e.g., ethanol), and dried to afford the crude product.
- Further purification can be achieved by recrystallization or column chromatography.

## Biological Activity and Signaling Pathways

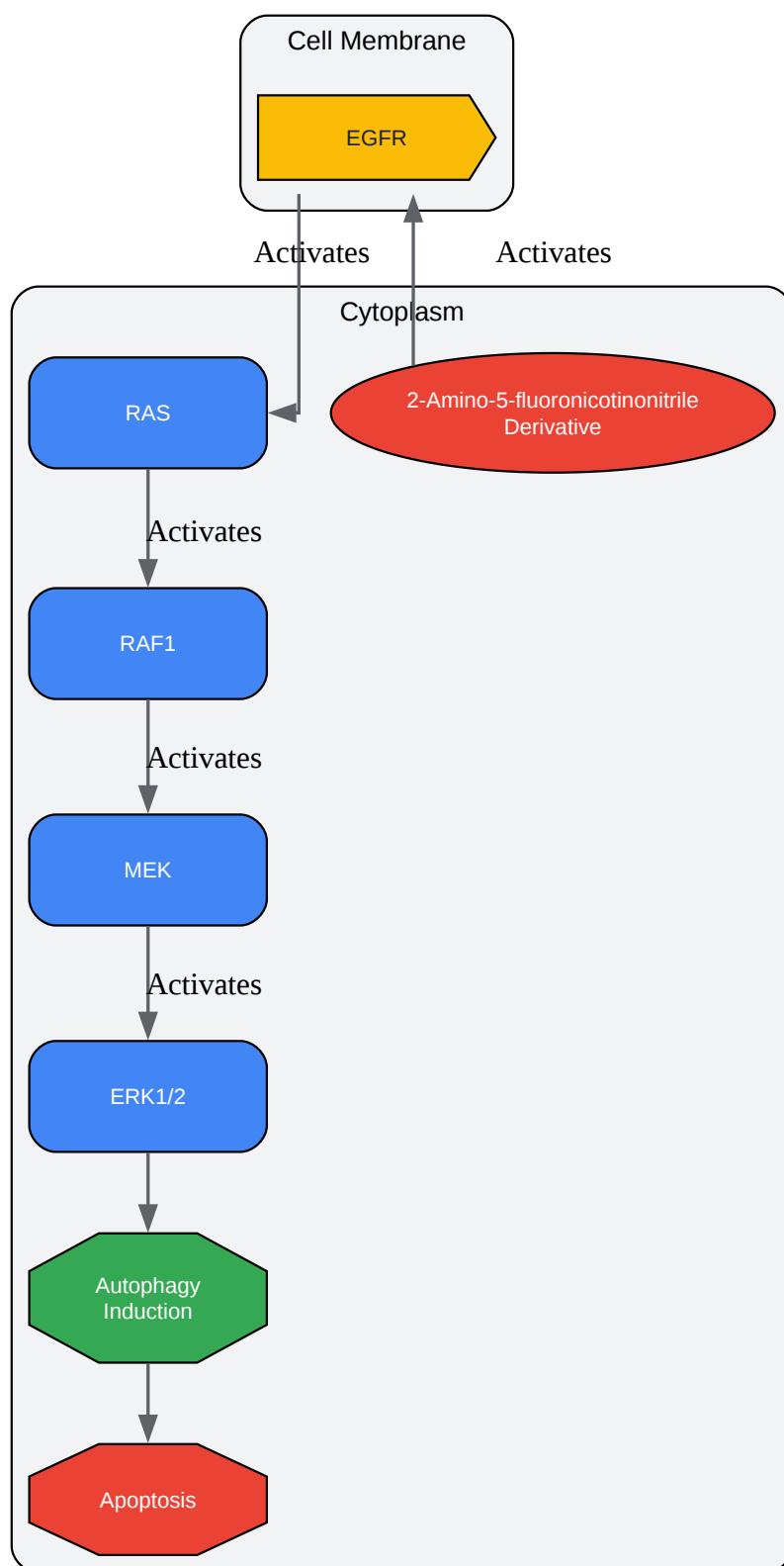
Recent research has highlighted the potential of 2-aminonicotinonitrile derivatives as inducers of autophagy, a cellular process of degradation and recycling of cellular components that is crucial for cellular homeostasis. Dysregulation of autophagy has been implicated in various diseases, including cancer and neurodegenerative disorders.

A study on novel 2-aminonicotinonitrile derivatives demonstrated their ability to induce autophagy in gastric cancer cells. The mechanism of action was found to involve the activation of the EGFR-mediated RAS-RAF1-MAP2K-MAPK1/3 signaling pathway.

### EGFR-Mediated Autophagy Induction

The epidermal growth factor receptor (EGFR) is a receptor tyrosine kinase that, upon activation by its ligands, initiates a cascade of downstream signaling events. The RAS-RAF-MEK-ERK (MAPK) pathway is a key downstream effector of EGFR signaling, regulating cellular processes such as proliferation, differentiation, and survival. The study on 2-aminonicotinonitrile derivatives suggests that these compounds can modulate this pathway to induce autophagy, leading to apoptosis in cancer cells.

Below is a diagram illustrating the proposed signaling pathway.

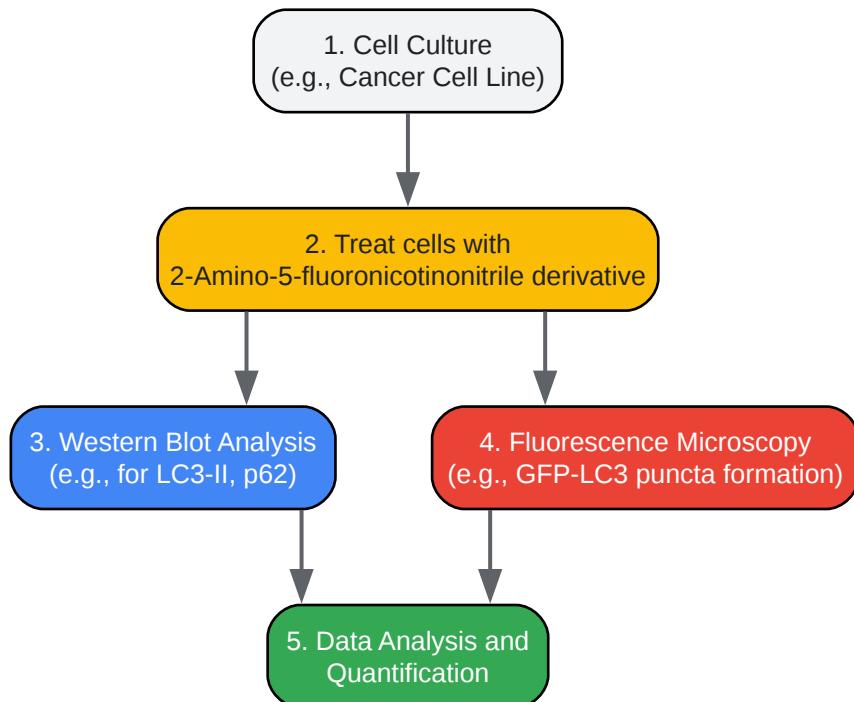


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Caption: EGFR-mediated signaling pathway activated by a 2-aminonicotinonitrile derivative.

## Experimental Workflow for Assessing Autophagy

The following is a generalized workflow for evaluating the autophagy-inducing activity of a compound, based on common experimental techniques.



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Caption: Workflow for assessing compound-induced autophagy.

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## References

- 1. 2-Amino-5-fluoronicotinonitrile | 801303-22-0 [sigmaaldrich.com]
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